

Measuring Trimethoprim and its Metabolites: A Detailed Application Note for Researchers

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Compound of Interest

Compound Name: Methyl 3,4,5-trimethoxybenzoate-
d9

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This application note provides a comprehensive protocol for the simultaneous quantification of the antibacterial agent trimethoprim and its major metabolites in human plasma using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) with an internal standard. This method is designed for researchers, scientists, and drug development professionals engaged in pharmacokinetic studies, metabolic profiling, and clinical monitoring of trimethoprim.

Introduction

Trimethoprim is a synthetic antibiotic that functions by inhibiting dihydrofolate reductase, a critical enzyme in the bacterial synthesis of tetrahydrofolic acid.[1] This inhibition disrupts the production of DNA and essential proteins, leading to a bacteriostatic effect. The metabolism of trimethoprim occurs primarily in the liver, yielding several metabolites, most notably 3'- and 4'-desmethyltrimethoprim, as well as 1-N-oxide and 3-N-oxide derivatives.[1] Understanding the metabolic profile of trimethoprim is crucial for evaluating its efficacy, potential drug interactions, and overall disposition in the body.

This document outlines a robust and sensitive UPLC-MS/MS method for the accurate measurement of trimethoprim and its key metabolites, employing trimethoprim-d9 as an internal standard to ensure high precision and accuracy.

Experimental Protocols

Materials and Reagents

- Trimethoprim, 3'-desmethyltrimethoprim, 4'-desmethyltrimethoprim, 1-N-oxide-trimethoprim, and 3-N-oxide-trimethoprim analytical standards
- Trimethoprim-d9 (Internal Standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Human plasma (sourced from a certified vendor)
- Deionized water

Sample Preparation

A protein precipitation method is utilized for the extraction of trimethoprim and its metabolites from human plasma.[\[1\]](#)

- To 50 μ L of human plasma in a microcentrifuge tube, add 200 μ L of ice-cold methanol containing the internal standard, trimethoprim-d9.[\[1\]](#)
- Vortex the mixture vigorously for 1 minute to ensure complete protein precipitation.[\[1\]](#)
- Centrifuge the samples at 14,000 rpm for 10 minutes at 4°C.[\[1\]](#)
- Carefully transfer the supernatant to a new tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.[\[1\]](#)

- Reconstitute the dried residue in 100 µL of the initial mobile phase (99% Mobile Phase A: 1% Mobile Phase B).[1]
- Vortex for 30 seconds to ensure complete dissolution and transfer the solution to a UPLC vial for analysis.[1]

UPLC-MS/MS Conditions

Chromatographic separation is performed using a Waters ACQUITY UPLC system, and detection is achieved with a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) and positive electrospray ionization (ESI+) mode.[1]

UPLC Parameters:

Parameter	Value
Column	Waters ACQUITY UPLC BEH C18, 1.7 µm, 2.1 x 100 mm[1]
Mobile Phase A	0.1% Formic Acid in Water[1]
Mobile Phase B	0.1% Formic Acid in Acetonitrile[1]
Flow Rate	0.4 mL/min[1]
Column Temperature	40°C[1]
Injection Volume	5 µL[1]

UPLC Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	99.0	1.0[1]
1.0	99.0	1.0[1]
8.0	50.0	50.0[1]
8.1	5.0	95.0[1]
9.0	5.0	95.0[1]
9.1	99.0	1.0[1]
10.0	99.0	1.0[1]

MS/MS Parameters:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive[1]
Capillary Voltage	3.0 kV[1]
Source Temperature	150°C[1]
Desolvation Temperature	400°C[1]
Desolvation Gas Flow	800 L/hr[1]
Cone Gas Flow	50 L/hr[1]
Collision Gas	Argon[1]

Data Presentation

The quantitative performance of this UPLC-MS/MS method is summarized in the following tables.

Table 1: MRM Transitions and Compound-Dependent Parameters

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
Trimethoprim	291.1	230.1	35	25[1][2]
3'-desmethyl-TMP	277.1	216.1	35	28[1]
4'-desmethyl-TMP	277.1	246.1	35	22[1]
1-N-oxide-TMP	307.1	290.1	40	20[1]
3-N-oxide-TMP	307.1	246.1	40	25[1]
Trimethoprim-d9 (IS)	300.1	239.1	35	25

Table 2: Linearity and Sensitivity

Analyte	Linearity Range (ng/mL)	R ²	LLOQ (ng/mL)
Trimethoprim	1 - 1000	>0.995	1.0[1]
3'-desmethyl-TMP	2.5 - 500	>0.99	2.5[1]
4'-desmethyl-TMP	2.5 - 500	>0.99	2.5
1-N-oxide-TMP	5.0 - 500	>0.99	5.0
3-N-oxide-TMP	5.0 - 500	>0.99	5.0

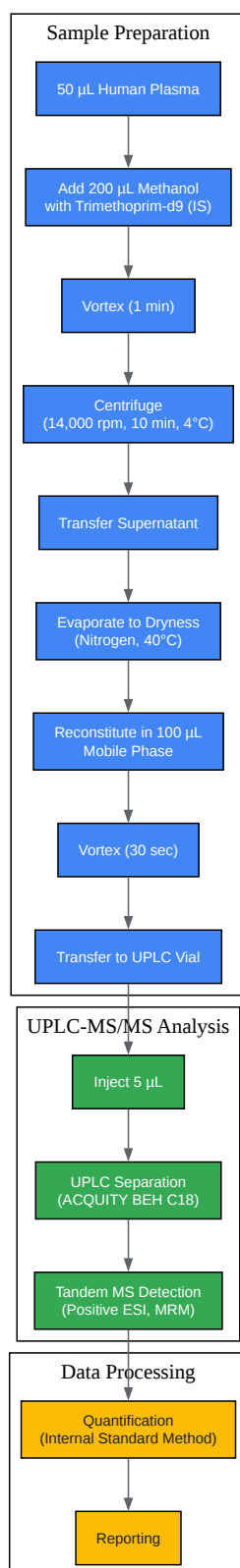
Table 3: Accuracy and Precision

Analyte	Concentration (ng/mL)	Accuracy (%)	Precision (%RSD)
Trimethoprim	3.0	98.5	4.2[1]
100	101.2	3.1[1]	5.1[1]
800	99.8	2.5[1]	
3'-desmethyl-TMP	7.5	97.9	
100	102.5	3.8[1]	4.5
400	100.3	2.9[1]	
4'-desmethyl-TMP	7.5	103.1	
100	98.8	3.2	6.2
400	101.5	2.7	
1-N-oxide-TMP	15.0	96.5	
150	103.0	4.1	5.8
400	99.2	3.5	
3-N-oxide-TMP	15.0	101.8	
150	97.5	4.3	3.9
400	102.1	3.9	

Table 4: Recovery and Matrix Effect

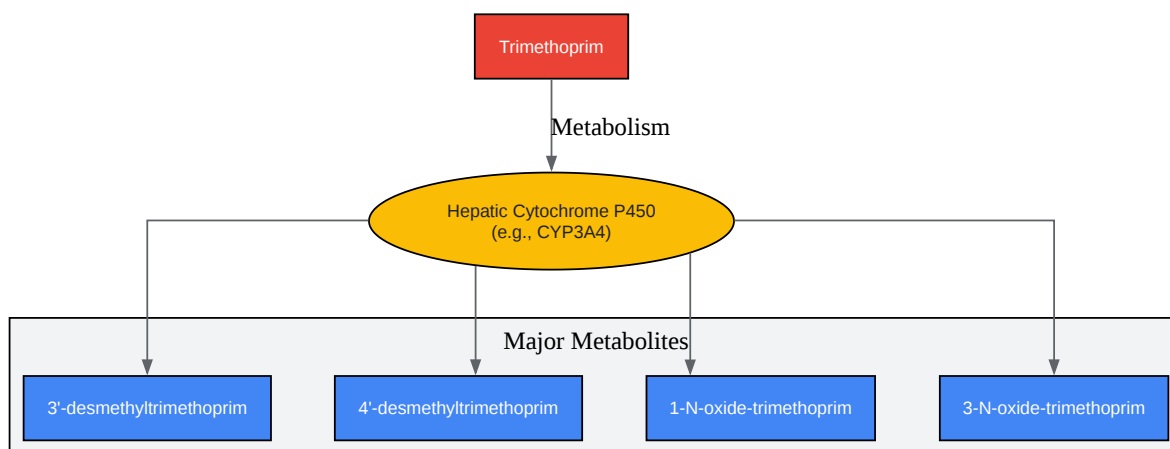
Analyte	Recovery (%)	Matrix Effect (%)
Trimethoprim	95.2	98.7
3'-desmethyl-TMP	92.8	101.5
4'-desmethyl-TMP	94.1	99.3
1-N-oxide-TMP	89.5	103.2
3-N-oxide-TMP	91.3	102.1

Visualizations



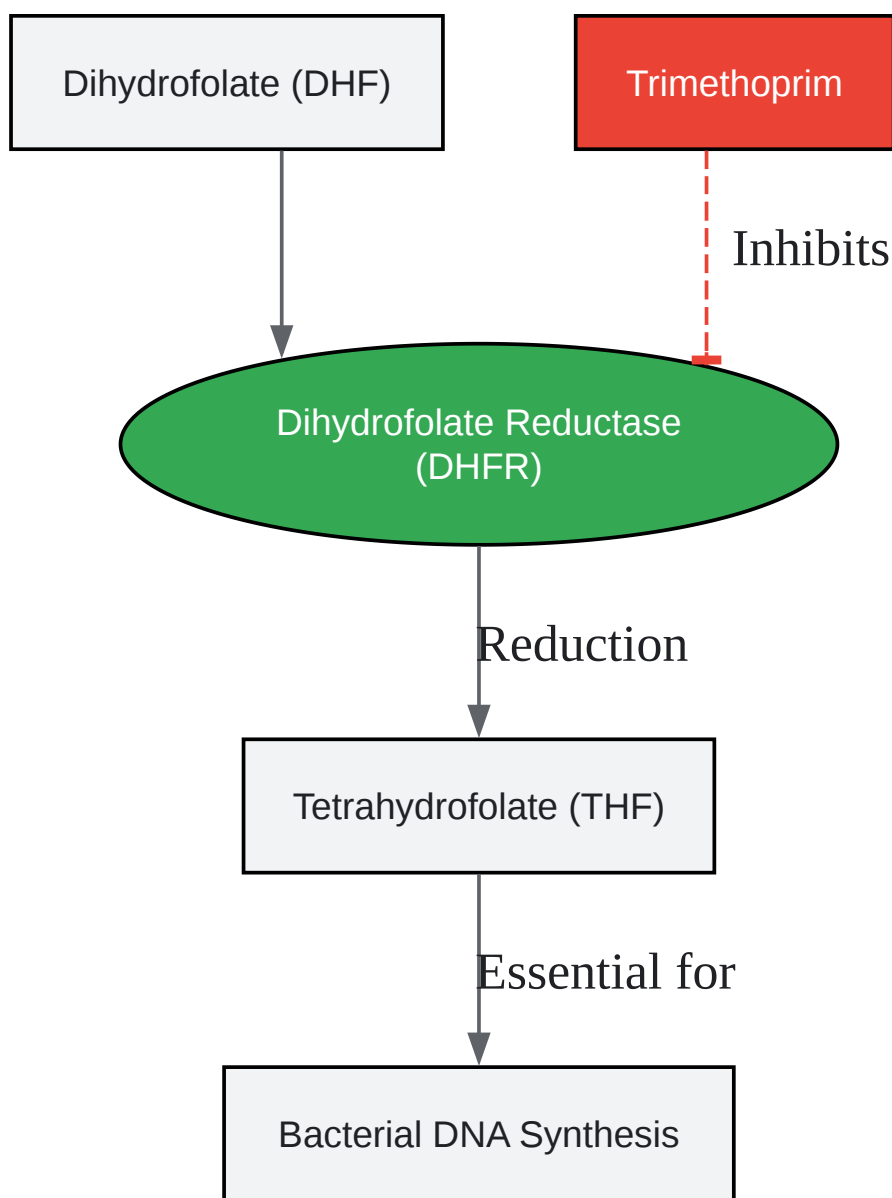
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Figure 1. Experimental workflow for the analysis of trimethoprim and its metabolites.



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Figure 2. Metabolic pathway of trimethoprim.



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Figure 3. Mechanism of action of trimethoprim.

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